

experimental setup and handling procedures for gaseous 1,2-octadiene

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Compound of Interest

Compound Name: 1,2-Octadiene

Cat. No.: B090656

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Application Notes and Protocols for Gaseous 1,2-Octadiene

Introduction

1,2-Octadiene (CAS No. 1072-19-1) is an unsaturated hydrocarbon belonging to the class of cumulated dienes, also known as allenes.^[1] Its unique structure, featuring adjacent carbon-carbon double bonds, makes it a reactive and valuable intermediate in organic synthesis. These application notes provide detailed procedures for the safe handling, experimental setup, and analysis of **1,2-octadiene** in its gaseous state, intended for researchers, scientists, and drug development professionals. Due to its volatility and reactivity, specific precautions and specialized equipment are necessary for its use in gas-phase reactions, such as studies of atmospheric chemistry or specialized polymerization processes.^[2]

Physicochemical and Spectroscopic Data

The following table summarizes key quantitative data for **1,2-octadiene** and a related, more extensively characterized isomer, 1,7-octadiene, for reference.

Property	Value (1,2-Octadiene)	Value (1,7-Octadiene)	Data Source
Molecular Formula	C ₈ H ₁₄	C ₈ H ₁₄	PubChem[1], TCI
Molecular Weight	110.20 g/mol	110.20 g/mol	PubChem[1], TCI
Boiling Point	Not available	114 - 121 °C @ 760 mmHg	Sigma-Aldrich[3]
Melting Point	Not available	-70 °C / -94 °F	Sigma-Aldrich[3], TCI
Flash Point	Not available	9 °C / 48.2 °F	Sigma-Aldrich[3], TCI
Autoignition Temp.	Not available	230 °C	TCI
Vapor Pressure	Not available	2 kPa @ 20 °C	TCI
Density	Not available	0.74 g/cm ³	TCI
Lower Flammability Limit	Not available	0.5%	TCI
Upper Flammability Limit	Not available	8.8%	TCI

Spectroscopic Data Summary:

- Mass Spectrometry (GC-MS): Spectral data for **1,2-octadiene** is available, which is crucial for its identification in reaction mixtures.[1]
- Infrared (IR) Spectroscopy: Vapor phase IR spectra are available and can be used for functional group analysis.[1]
- Nuclear Magnetic Resonance (NMR): ¹³C NMR spectral data has been recorded.[1]

Safety and Handling Protocols

1,2-Octadiene is a flammable hydrocarbon and may form explosive peroxides upon prolonged storage.[4] Handling requires strict adherence to safety protocols to mitigate risks.

Hazard Summary Table

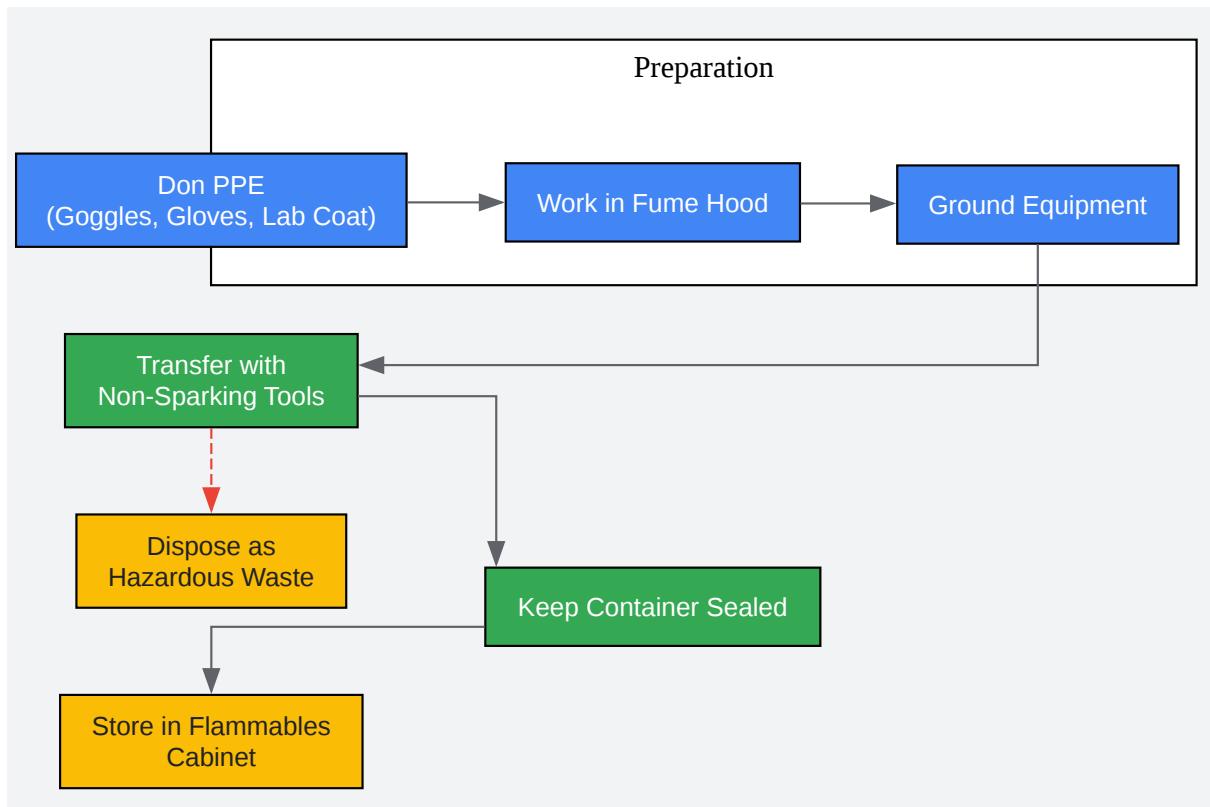
Hazard Class	Description	Precautionary Statements
Flammability	Highly flammable liquid and vapor. Vapors can form explosive mixtures with air.	Keep away from heat, sparks, open flames, and hot surfaces. Use explosion-proof equipment. Ground/bond container and receiving equipment.[3]
Health Hazards	May be harmful if swallowed and enters airways. May cause respiratory irritation. Causes skin and serious eye irritation. [5]	Avoid ingestion and inhalation. Wear protective gloves, clothing, and eye/face protection.[4][5] Use only in a well-ventilated area, preferably a fume hood.[3]
Reactivity	May form explosive peroxides on prolonged storage. Incompatible with strong oxidizing agents.[4]	Store in a cool, dry, well-ventilated place away from incompatible materials. Keep containers tightly closed.[3][4]

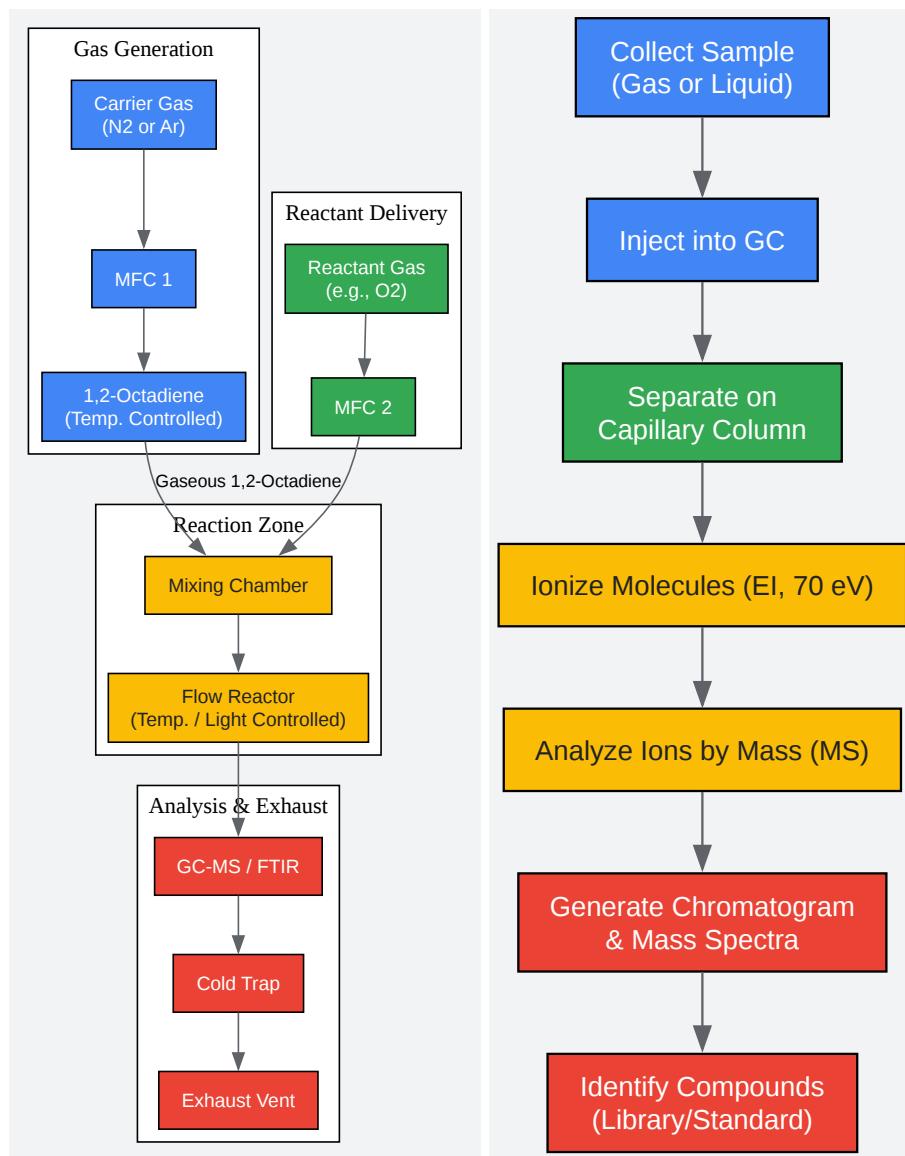
Protocol 1: General Handling and Storage

- Engineering Controls: All manipulations of **1,2-octadiene** must be performed in a certified chemical fume hood to prevent inhalation of vapors.[6] Ensure that an eyewash station and safety shower are readily accessible.[3]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles and a face shield.[5]
 - Hand Protection: Use chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves before use.[5]
 - Body Protection: Wear a flame-retardant lab coat and closed-toe shoes.[5]
- Storage: Store containers in a designated flammables cabinet, tightly closed, in a cool, dry, and well-ventilated area.[3] Keep away from heat, ignition sources, and strong oxidizing

agents.[3][4]

- Dispensing: When transferring, use only non-sparking tools and ensure all equipment is electrically grounded to prevent static discharge.[3]
- Waste Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not flush down the drain.[3] Collect in a suitable, labeled, and closed container for hazardous waste disposal.





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